

# Impact of hydration levels on urinary PdG concentration

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pregnanediol 3-glucuronide

Cat. No.: B10795694

[Get Quote](#)

## Technical Support Center: Urinary PdG Analysis

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with urinary Pregnanediol-3-glucuronide (PdG) assays.

## Frequently Asked Questions (FAQs)

Q1: How does a participant's hydration level affect urinary PdG concentration measurements?

A1: A participant's hydration status directly impacts the concentration of urinary biomarkers, including PdG. High fluid intake leads to more dilute urine, which can result in a lower, potentially misleading, PdG concentration. Conversely, dehydration can concentrate the urine, leading to an artificially high PdG reading. When urine is too dilute, the correlation between serum progesterone and urinary PdG weakens significantly.<sup>[1][2]</sup>

Q2: What is urine specific gravity (USG) and why is it important for urinary PdG testing?

A2: Urine specific gravity (USG) is a measure of the density of urine compared to pure water. It serves as an indicator of the kidney's ability to concentrate urine and reflects the body's hydration status.<sup>[3][4][5][6]</sup> In the context of PdG testing, measuring USG is crucial because it helps to interpret the PdG concentration in light of the participant's hydration level. A strong positive correlation between serum progesterone and urinary PdG is observed in samples with a USG of 1.015 or greater.<sup>[1][2]</sup>

Q3: Can dilute urine lead to a false-negative PdG result?

A3: Yes, drinking large amounts of water before providing a urine sample can dilute the PdG concentration, potentially leading to a false-negative result.<sup>[1][7]</sup> This is a critical consideration in studies where a certain threshold is used to determine ovulation or luteal phase adequacy.

Q4: What is the best practice for urine sample collection to minimize the impact of hydration?

A4: For single-point-in-time measurements, it is highly recommended to collect the first-morning urine.<sup>[1][7]</sup> This sample is typically the most concentrated and less influenced by fluid intake throughout the day. For 24-hour urine collections, it is important to collect every void during the 24-hour period to get an average daily excretion value.<sup>[8][9][10][11]</sup>

Q5: How can I correct for the effect of hydration on my urinary PdG data?

A5: One common method is to normalize the urinary PdG concentration using urine specific gravity.<sup>[2][12][13]</sup> Another approach is to correct for creatinine levels in the urine.<sup>[2][12]</sup> Both methods aim to provide a more standardized measure of hormone excretion that is less dependent on the state of hydration. Specific gravity has been suggested as a potentially more stable alternative to creatinine correction in certain populations.<sup>[2][12]</sup>

## Troubleshooting Guide

### Scenario 1: Unexpectedly Low or Negative PdG Results

- **Problem:** You have obtained a low or negative PdG result, but other indicators suggest that ovulation has occurred.
- **Possible Cause:** The participant may have consumed a large volume of fluids before the sample collection, leading to dilute urine.
- **Troubleshooting Steps:**
  - **Check the Urine Specific Gravity (USG):** If the USG is below 1.015, the urine is likely too dilute for an accurate assessment of PdG concentration.<sup>[1][2]</sup>
  - **Recommend Re-testing:** Advise the participant to provide a first-morning urine sample the following day, with restricted fluid intake for several hours before collection.<sup>[1]</sup>

- Review Collection Protocol: Ensure the participant is following the correct urine collection protocol, especially regarding the timing of collection and fluid intake.

#### Scenario 2: High Variability in PdG Levels in Longitudinal Samples

- Problem: You are observing significant day-to-day fluctuations in PdG levels from the same participant that do not align with the expected physiological pattern.
- Possible Cause: Inconsistent hydration levels across different collection times are likely contributing to this variability.
- Troubleshooting Steps:
  - Standardize Hydration: Advise participants to maintain a consistent and normal fluid intake throughout the study period.
  - Measure and Record USG for All Samples: This will allow you to normalize the PdG concentrations and obtain a more accurate representation of the hormonal trend.
  - Collect First-Morning Voids: For longitudinal studies, consistently collecting the first-morning urine can help to minimize the impact of daily variations in fluid consumption.

## Data Presentation

Table 1: Impact of Urine Specific Gravity on the Correlation between Serum Progesterone and Urinary PdG

Urine Specific Gravity	Mean Urinary PdG (µg/mL)	Correlation (r-value) with Serum Progesterone	Significance (p-value)
≤ 1.005	7.1	0.20	Not Significant
1.010	12.8	0.48	< 0.05
1.015	17.5	> 0.60	< 0.001
≥ 1.020	Not specified	Strongest Correlation	< 0.001

Data synthesized from

Sauer et al. (1990).[\[1\]](#)

[\[2\]](#)

## Experimental Protocols

### 1. Measurement of Urinary Pregnanediol-3-glucuronide (PdG)

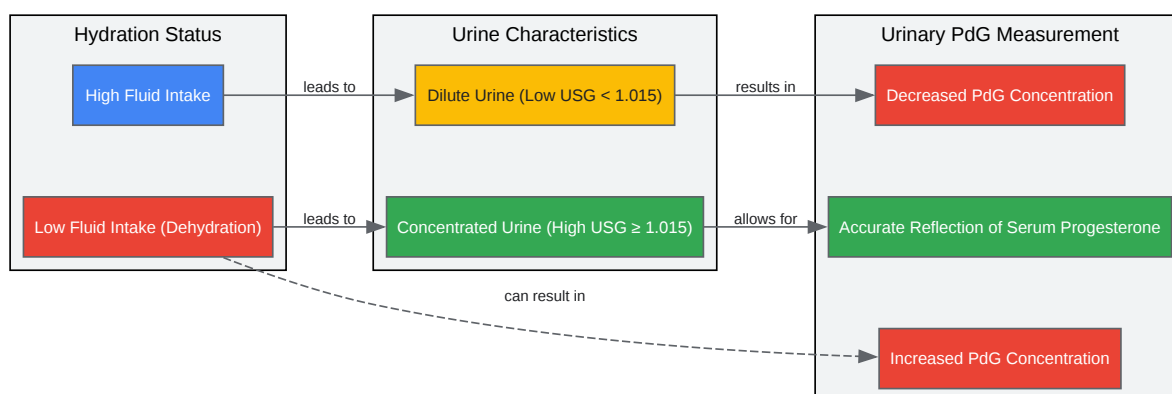
- Assay Type: Enzyme Immunoassay (EIA) or Radioimmunoassay (RIA) are commonly used methods for quantifying urinary PdG.
- Sample Type: First-morning urine is preferred for spot collections. For 24-hour assessments, all urine voided over a 24-hour period should be collected and mixed.
- General Procedure (for EIA):
  - Urine samples are diluted as required by the specific assay kit.
  - Samples, standards, and controls are added to microplate wells coated with antibodies specific to PdG.
  - An enzyme-conjugated form of PdG is added, which competes with the PdG in the sample for antibody binding sites.
  - After an incubation period, the wells are washed to remove unbound components.
  - A substrate is added, which reacts with the enzyme to produce a color change.

- The intensity of the color is measured using a microplate reader, which is inversely proportional to the concentration of PdG in the sample.
- The concentration of PdG is calculated based on a standard curve.

## 2. Assessment of Hydration Status via Urine Specific Gravity (USG)

- Method: Measurement using a handheld refractometer is a common and reliable method. Dipstick tests can also be used for a semi-quantitative assessment.[3]
- Procedure (using a refractometer):
  - Calibrate the refractometer with distilled water to a reading of 1.000.
  - Place a drop of the urine sample on the prism of the refractometer.
  - Hold the refractometer up to a light source and read the specific gravity value from the scale.
  - Clean the prism with distilled water and dry it before the next measurement.

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Logical workflow of hydration's impact on urinary PdG.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. shop.miracare.com [shop.miracare.com]
- 2. Comparison of specific gravity and creatinine for normalizing urinary reproductive hormone concentrations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. docus.ai [docus.ai]
- 4. droracle.ai [droracle.ai]
- 5. Urine Specific Gravity: What It Is And How It Impacts Your Health [webmd.com]
- 6. Comprehensive Guide to High Urine Specific Gravity: Diagnosis, Biomarkers, and Care [rupahealth.com]
- 7. blog.inito.com [blog.inito.com]
- 8. alhlab.testcatalog.org [alhlab.testcatalog.org]
- 9. caldwellmemorial.org [caldwellmemorial.org]
- 10. esht.nhs.uk [esht.nhs.uk]
- 11. caldwellmemorial.org [caldwellmemorial.org]
- 12. Comparison of Specific Gravity and Creatinine for Normalizing Urinary Reproductive Hormone Concentrations - ProQuest [proquest.com]
- 13. The effect of athletes' hyperhydration on the urinary 'steroid profile' markers in doping control analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Impact of hydration levels on urinary PdG concentration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10795694#impact-of-hydration-levels-on-urinary-pdg-concentration]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)